

An In-depth Technical Guide to N-tert-Butylbenzamide (CAS: 5894-65-5)

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Compound of Interest

Compound Name: *N-tert-Butylbenzamide*

Cat. No.: *B1585828*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **N-tert-Butylbenzamide**, a substituted aromatic amide. The information is curated for professionals in research and development, offering detailed physicochemical data, spectroscopic analysis, and synthesis methodologies.

Physicochemical Properties

N-tert-Butylbenzamide is a white to light yellow solid at room temperature.^{[1][2]} Its core chemical and physical properties are summarized in the table below, providing a foundational understanding of its behavior in various experimental and industrial settings.

Property	Value	Source
CAS Number	5894-65-5	[3]
Molecular Formula	C ₁₁ H ₁₅ NO	[3][4][5]
Molecular Weight	177.246 g/mol	[3][4]
Appearance	White to light yellow solid	[1][6]
Melting Point	133-135 °C	[4]
Boiling Point (Predicted)	325.7 ± 11.0 °C	[1]
Density (Predicted)	0.988 ± 0.06 g/cm ³	[1]
Water Solubility (log ₁₀ WS, Calculated)	-2.73	[7]
Octanol/Water Partition Coefficient (logP _{oct/wat} , Calculated)	2.790	[7]
pKa (Predicted)	14.99 ± 0.46	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **N-tert-Butylbenzamide**. Key experimental data from various analytical techniques are presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide detailed information about the molecular structure of **N-tert-Butylbenzamide**.

- ¹H NMR (400 MHz, CDCl₃), δ (ppm): 7.70 (2H, m), 7.45–7.37 (3H, m), 5.97 (1H, br s), 1.46 (9H, s)[6]
- ¹³C NMR (100 MHz, CDCl₃), δ (ppm): 166.9, 135.8, 131.0, 128.4, 126.6, 51.5, 28.8[6]

Infrared (IR) Spectroscopy

The IR spectrum reveals the presence of key functional groups within the molecule.

- ν_{max} (KBr)/ cm^{-1} : 3332 (N-H stretching), 1643 (C=O stretching, amide I)[6]

Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight and provides insights into the fragmentation pattern of **N-tert-Butylbenzamide**.

- Top m/z Peaks: 105, 77, 51[3]

Synthesis of N-tert-Butylbenzamide

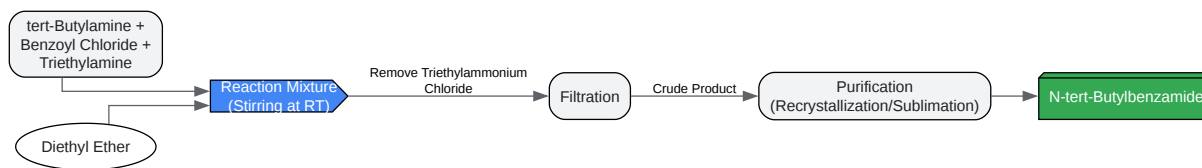
A common and efficient method for the synthesis of **N-tert-Butylbenzamide** involves the reaction of benzoyl chloride with tert-butylamine.[8] This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.[8]

Experimental Protocol: Synthesis from Benzoyl Chloride and tert-Butylamine

This protocol outlines a general procedure for the synthesis of **N-tert-Butylbenzamide**.

- **Reaction Setup:** To a solution of tert-butylamine in a suitable solvent (e.g., diethyl ether), add one equivalent of a base such as triethylamine.
- **Addition of Aroyl Chloride:** Slowly add one equivalent of benzoyl chloride to the reaction mixture.
- **Reaction Conditions:** Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the triethylammonium chloride precipitate is removed by filtration.
- **Purification:** The filtrate is concentrated under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization (e.g., from ether-pentane mixtures)

or sublimation to afford pure **N-tert-Butylbenzamide**.^[8]



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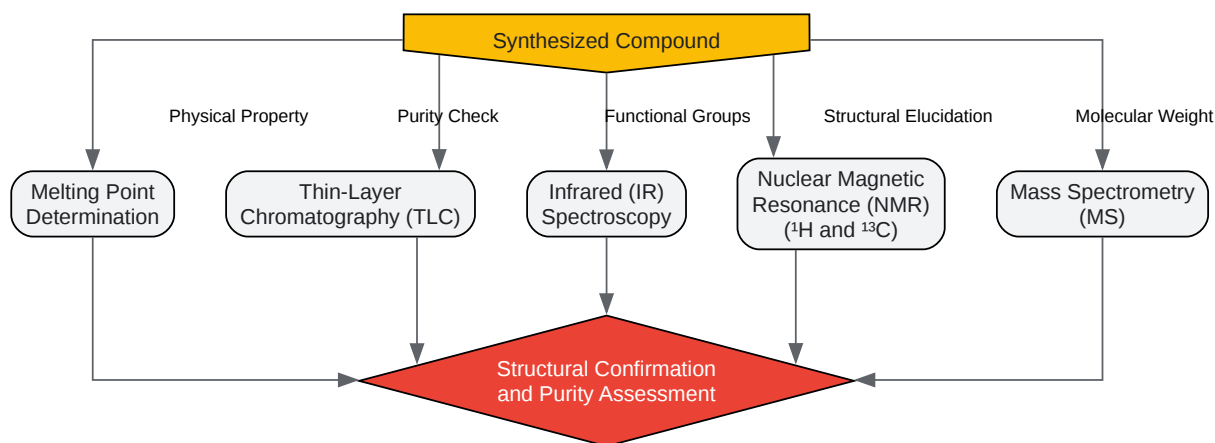
Synthesis workflow for **N-tert-Butylbenzamide**.

Safety and Handling

Proper safety precautions should be observed when handling **N-tert-Butylbenzamide**. It is recommended to handle the compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses with side shields, protective gloves, and a lab coat.^{[2][9]} Avoid formation of dust and inhalation of any dust, fumes, or vapors.^{[9][10]} In case of contact with eyes or skin, rinse immediately and thoroughly with water.^[2]

Logical Workflow for Compound Analysis

The characterization of a synthesized chemical compound like **N-tert-Butylbenzamide** follows a logical progression of analytical techniques to confirm its identity, purity, and structure.



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Logical workflow for the analysis of **N-tert-Butylbenzamide**.

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